

Pharmacological Profile of Deapi-platycodin D3: A Technical Guide

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Compound of Interest

Compound Name: Deapi-platycodin D3

Cat. No.: B2398834

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Introduction

Deapi-platycodin D3 is a triterpenoid saponin isolated from the roots of *Platycodon grandiflorum*, a plant with a long history of use in traditional Asian medicine. As a member of the platycoside family, **Deapi-platycodin D3** has garnered scientific interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of the pharmacological profile of **Deapi-platycodin D3**, with a focus on its anti-inflammatory, mucoregulatory, neuroprotective, and anti-cancer properties. This document summarizes key quantitative data, details experimental methodologies, and visualizes relevant signaling pathways to facilitate further research and drug development efforts.

Physicochemical Properties

Property	Value	Reference
Chemical Formula	C ₅₈ H ₉₄ O ₂₉	[1]
Molecular Weight	1255.36 g/mol	[1]
CAS Number	67884-05-3	[1]
Class	Triterpenoid Saponin	[2]
Source	Roots of <i>Platycodon grandiflorum</i>	[2]

Pharmacological Activities

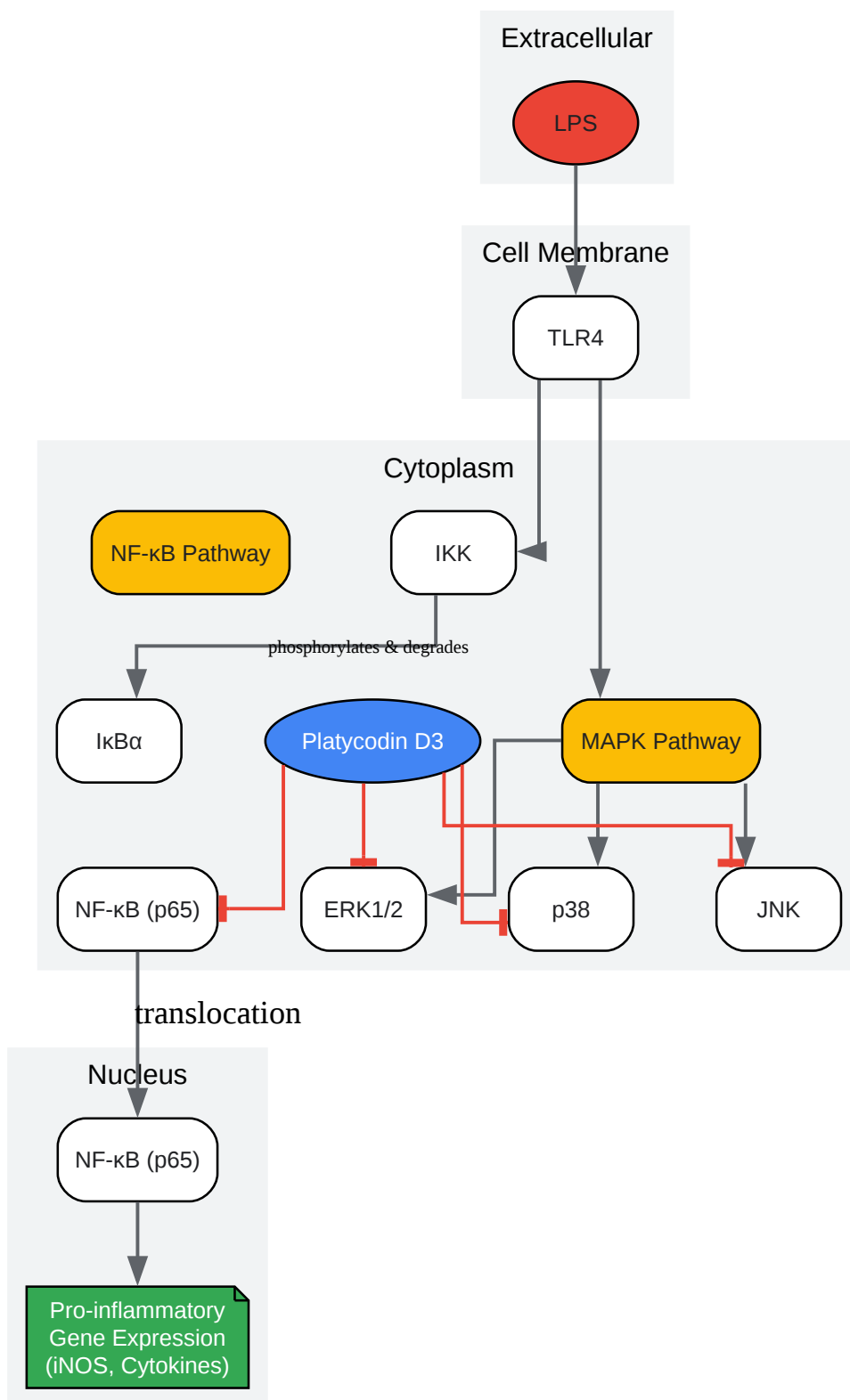
Anti-inflammatory Activity

Deapi-platycodin D3 and its structural analog Platycodin D3 have demonstrated significant anti-inflammatory effects. These effects are primarily mediated through the modulation of key inflammatory pathways, including the MAPK and NF- κ B signaling cascades.

Quantitative Data on Anti-inflammatory Effects of Platycodin D3

Assay	Cell Line/Model	Inducer	Effect of Platycodin D3	IC ₅₀ /Concentration	Reference
Nitric Oxide (NO) Production	RAW 264.7 Macrophages	LPS + IFN- γ	Inhibition	~55 μ M	[3]
Eotaxin Secretion	Ovalbumin-induced Asthma Mice (BALF)	Ovalbumin	Reduction	20, 40, 80 mg/kg	[4]
IL-4 Secretion	Ovalbumin-induced Asthma Mice (BALF)	Ovalbumin	Reduction	20, 40, 80 mg/kg	[4]
IL-5 Secretion	Ovalbumin-induced Asthma Mice (BALF)	Ovalbumin	Reduction	20, 40, 80 mg/kg	[4]
IL-13 Secretion	Ovalbumin-induced Asthma Mice (BALF)	Ovalbumin	Reduction	20, 40, 80 mg/kg	[4]
IFN- γ Secretion	Ovalbumin-induced Asthma Mice (BALF)	Ovalbumin	Reduction	20, 40, 80 mg/kg	[4]
Serum OVA-specific IgE	Ovalbumin-induced Asthma Mice	Ovalbumin	Reduction	20, 40, 80 mg/kg	[4]
TNF- α Secretion	RAW 264.7 Macrophages	LPS + IFN- γ	Stimulation	Not Applicable	[3]

Signaling Pathway: Platycodin D3 in Inflammation

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Caption: Platycodin D3 inhibits the MAPK and NF-κB signaling pathways.

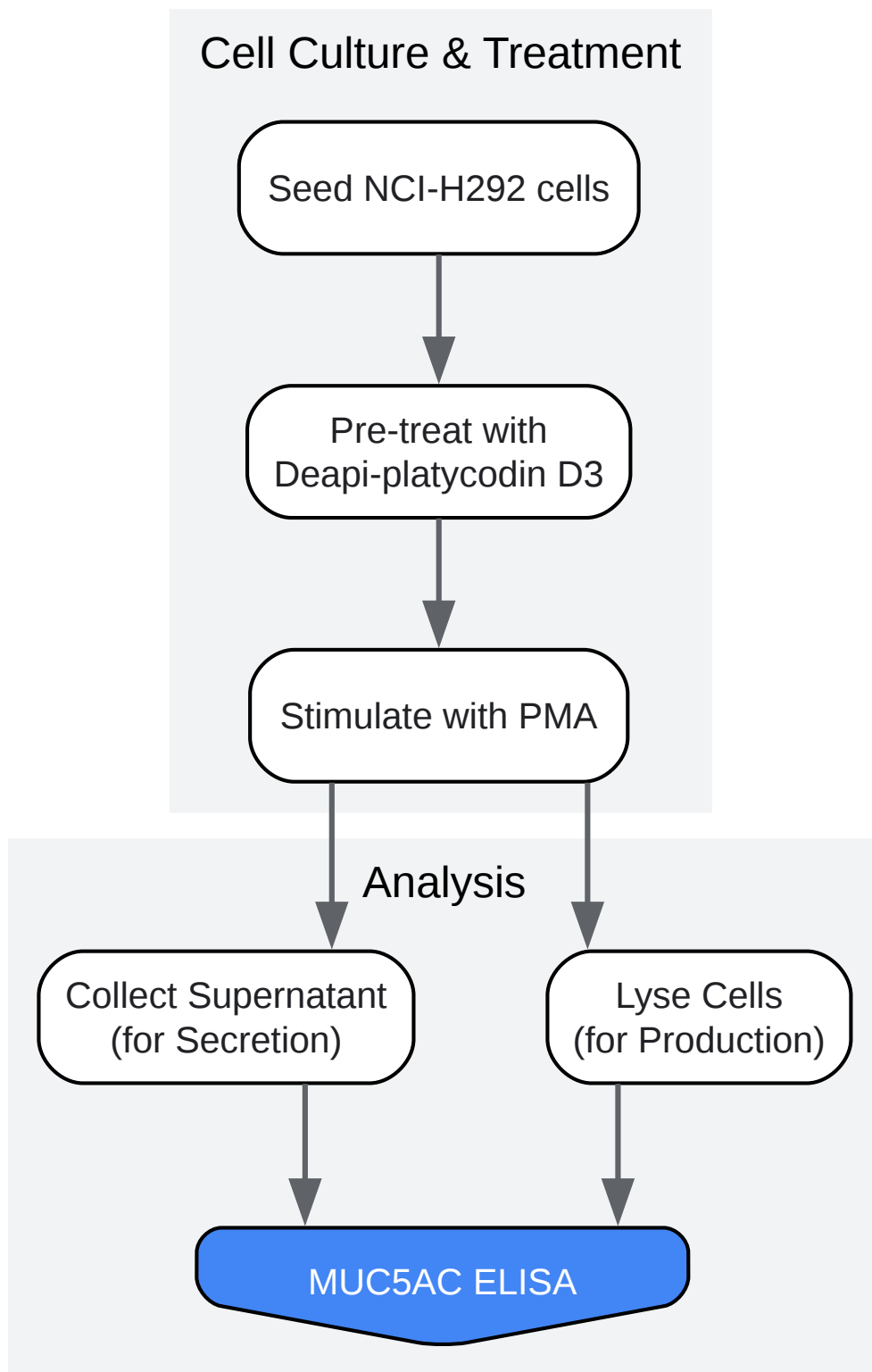
Mucin Regulation

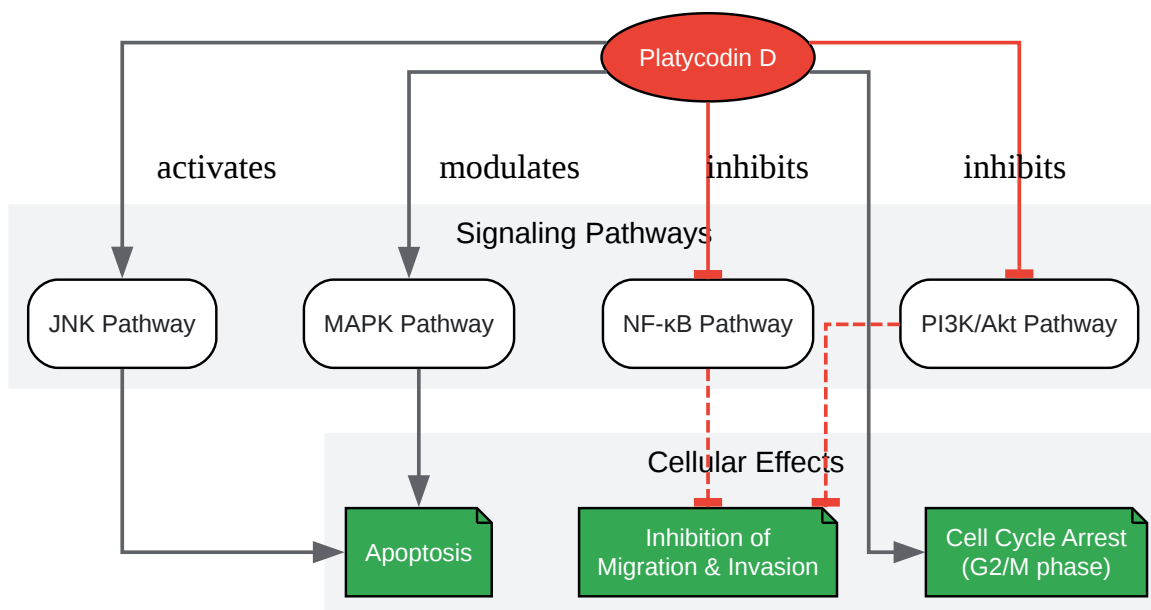
Deapi-platycodin D3 exhibits a dual regulatory effect on airway mucin, specifically MUC5AC. It inhibits the production of MUC5AC while simultaneously stimulating its secretion. This suggests a potential role in clearing excess mucus from the airways.

Quantitative Data on MUC5AC Regulation by **Deapi-platycodin D3**

Assay	Cell Line	Inducer	Effect of Deapi-platycodin D3	Concentration
MUC5AC Production	NCI-H292	PMA	Inhibition	Not specified
MUC5AC Secretion	NCI-H292	PMA	Stimulation	Not specified

Experimental Workflow: MUC5AC Regulation Assay





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